

"Ethyl 3-ethylbenzoate" chemical structure and CAS number

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Compound of Interest

Compound Name: Ethyl 3-ethylbenzoate

Cat. No.: B1644939

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Technical Guide: A Review of Ethyl Benzoate Derivatives

Introduction

This technical guide provides a comprehensive overview of the chemical properties and synthesis of ethyl benzoate derivatives, with a primary focus on Ethyl 3-methylbenzoate. The request for information on "**Ethyl 3-ethylbenzoate**" did not yield specific results in available chemical databases. It is possible that this is a rare compound or a misnomer for a more common isomer. This guide will therefore detail the known characteristics of the closely related and commercially available compound, Ethyl 3-methylbenzoate. For comparative purposes, information on the parent compound, Ethyl benzoate, is also included. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Structure and Identification

The core structure of these compounds consists of a benzene ring attached to an ethyl ester group. In the case of Ethyl 3-methylbenzoate, a methyl group is substituted at the third position of the benzene ring.

Ethyl 3-methylbenzoate

- Systematic Name: Ethyl 3-methylbenzoate

- Common Name: Ethyl m-toluate
- CAS Number: 120-33-2[1][2][3]
- Molecular Formula: C₁₀H₁₂O₂[1][2]
- Molecular Weight: 164.20 g/mol [1][4]

Chemical Structure Diagram

Caption: Chemical structure of Ethyl 3-methylbenzoate.

Physicochemical Properties

The following tables summarize the key physical and chemical properties of Ethyl 3-methylbenzoate and Ethyl benzoate for comparative analysis.

Table 1: Physical Properties of Ethyl Benzoate Derivatives

Property	Ethyl 3-methylbenzoate	Ethyl benzoate
Appearance	Colorless liquid[2]	Colorless liquid[5]
Boiling Point	234 °C @ 760 mmHg[1]	211–213 °C[5]
Density	1.03 g/cm ³ at 25 °C[2]	1.050 g/cm ³ [5]
Refractive Index	1.506 @ 20 °C[1]	1.504 @ 20 °C
Flash Point	101 °C (closed cup)[2]	88 °C (closed cup)
Solubility	Insoluble in water; soluble in alcohol[1]	Almost insoluble in water; miscible with most organic solvents[5]

Table 2: Chemical Identifiers and Molecular Properties

Identifier	Ethyl 3-methylbenzoate	Ethyl benzoate
CAS Number	120-33-2[1][2][3]	93-89-0
Molecular Formula	C ₁₀ H ₁₂ O ₂ [1][2]	C ₉ H ₁₀ O ₂ [5]
Molecular Weight	164.20 g/mol [1]	150.17 g/mol
SMILES	CCOC(=O)c1cccc(c1)C	CCOC(=O)c1ccccc1
InChIKey	WSJNYOVBJSOQST-UHFFFAOYSA-N	MTZQAGJQAFMTAQ-UHFFFAOYSA-N

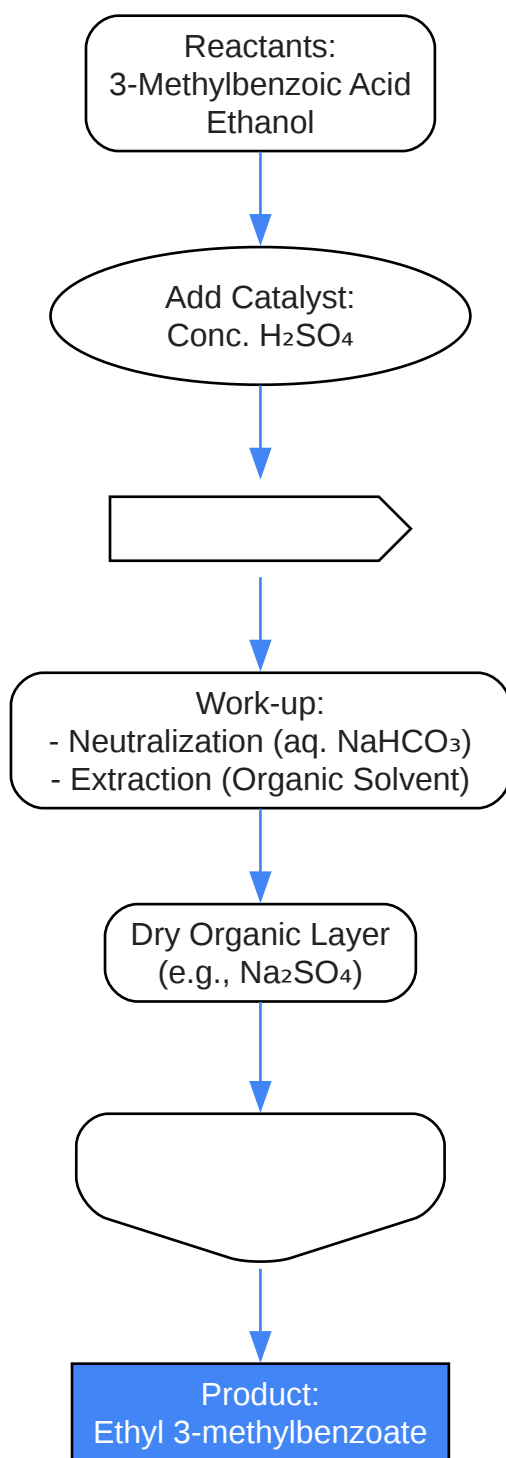
Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **Ethyl 3-ethylbenzoate** is not available, the synthesis of structurally similar benzoate esters is well-established. The following section outlines a general and a specific laboratory-scale synthesis method for Ethyl benzoate, which can be adapted for other alkylated benzoic acids.

General Synthesis: Fischer Esterification

The most common method for preparing ethyl benzoate and its derivatives is the Fischer esterification of the corresponding benzoic acid with ethanol in the presence of a strong acid catalyst, such as sulfuric acid or hydrochloric acid.[6]

Reaction Workflow Diagram



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Caption: General workflow for the synthesis of Ethyl 3-methylbenzoate.

Detailed Laboratory Protocol for Ethyl Benzoate Synthesis

This protocol provides a more detailed procedure for the synthesis of Ethyl benzoate, which can serve as a template for the synthesis of its derivatives.

Materials:

- Benzoic acid
- 95% Ethanol
- Concentrated Sulfuric Acid
- Diethyl ether
- Anhydrous calcium chloride
- Aqueous sodium bicarbonate solution

Procedure:[\[7\]](#)

- **Reaction Setup:** In a round-bottom flask, combine 20 mL of benzoic acid and 23 mL of 95% ethanol.
- **Catalyst Addition:** Slowly add 4.2 mL of concentrated sulfuric acid to the mixture while gently shaking the flask. Add a few boiling chips.
- **Reflux:** Connect the flask to a reflux condenser and heat the mixture for 3 hours.
- **Extraction:** After cooling, the resulting ethyl benzoate is extracted with two 30 mL portions of diethyl ether.
- **Drying:** The combined ether extracts are dried over anhydrous calcium chloride.
- **Purification:** The ether is removed by distillation on a water bath, and the crude ethyl benzoate is then purified by vacuum distillation.

Safety Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Concentrated sulfuric acid is highly corrosive and should be handled with extreme care.
- Diethyl ether is highly flammable and forms explosive peroxides. Ensure there are no open flames or spark sources.

Applications and Further Research

Ethyl benzoate and its derivatives are primarily used as fragrance and flavoring agents.[6][8] Ethyl benzoate itself has a pleasant fruity and sweet odor.[5][9] The addition of an alkyl group, such as the methyl group in Ethyl 3-methylbenzoate, can modulate these organoleptic properties.

For researchers in drug development, these ester compounds can serve as starting materials or intermediates in the synthesis of more complex molecules. The ester functional group is readily transformed into other functionalities, making it a versatile handle in organic synthesis.

Further research could focus on the synthesis and characterization of less common derivatives like "**Ethyl 3-ethylbenzoate**" to explore their unique properties and potential applications.

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